

# addressing MRL data gaps for minor crops

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Fluazifop-p-butyl

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## The MRL Data Gap Process

Addressing MRL data gaps is a formal process often triggered by regulatory reviews. The following table summarizes the key components based on a case study for the pesticide spinetoram [1].

Process Stage	Description	Key Outcome/Consideration
Identification	Regulatory review (e.g., EFSA's Article 12 review) identifies unavailable data [1].	Data gaps lead to "tentative MRLs" with footnotes specifying required confirmatory data [1].
Data Submission	An applicant (e.g., a company) submits confirmatory data to address the gaps [1].	Data often includes new or validated analytical methods for different commodity groups [1].
Assessment	Competent authorities evaluate the submitted data against regulatory guidance [1].	A common issue is incomplete demonstration of <b>extraction efficiency</b> for analytical methods [1].
Resolution	Data gaps are closed if the submission is satisfactory, and tentative MRLs are confirmed [1].	Changes in context (e.g., expiration of a substance's approval) can make some data gaps obsolete [1].

## Good Agricultural Practice (GAP) Comparison

For establishing or using an MRL, the concept of **Good Agricultural Practice (GAP)** is fundamental. When a new use for a pesticide is proposed, its GAP must be compared to the GAP that the existing MRL is based on [2].

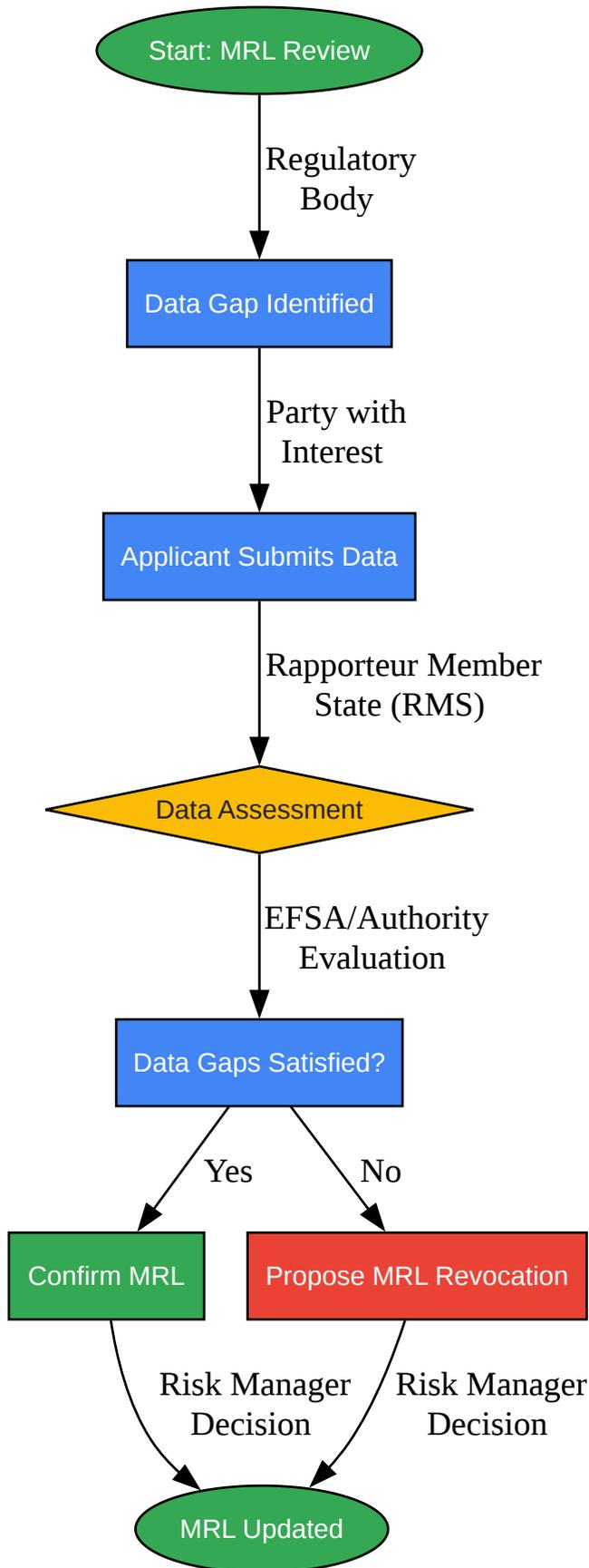
The principle is to determine if the new GAP is **similar, more critical, or less critical** than the reference GAP. A GAP is considered more critical if it could lead to higher residue levels. The key parameters for comparison are [2]:

- **Application rate:** Rates differing by more than **25%** are not similar.
- **Pre-harvest interval (PHI):** Intervals differing by more than **25%** are not similar.
- **Number of treatments:** The effect on residue diminishes for later applications unless the compound is persistent.
- **Formulation type:** Common types like EC, WP, SC, etc., are generally considered similar.

If two or more critical parameters deviate simultaneously, the GAPs are no longer considered similar, and the trial data may not be comparable [2].

## Workflow for Addressing MRL Data Gaps

The diagram below outlines the general workflow for resolving an MRL data gap, from its identification to the final regulatory decision.



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## A Note on Analytical Methods

A recurring challenge in addressing MRL data gaps is the validation of analytical methods. Regulatory assessments often find that the **extraction efficiency** of methods has not been satisfactorily addressed, which remains a source of uncertainty [1]. Advanced techniques like **LC-MS/MS and GC-MS/MS** are typically used for multi-residue analysis due to their high sensitivity and specificity [3].

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